

Troubleshooting 2-(2,3-Dichlorophenoxy)acetohydrazide synthesis side reactions

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Compound of Interest

Compound Name: 2-(2,3-Dichlorophenoxy)acetohydrazide

CAS No.: 153860-25-4

Cat. No.: B1334103

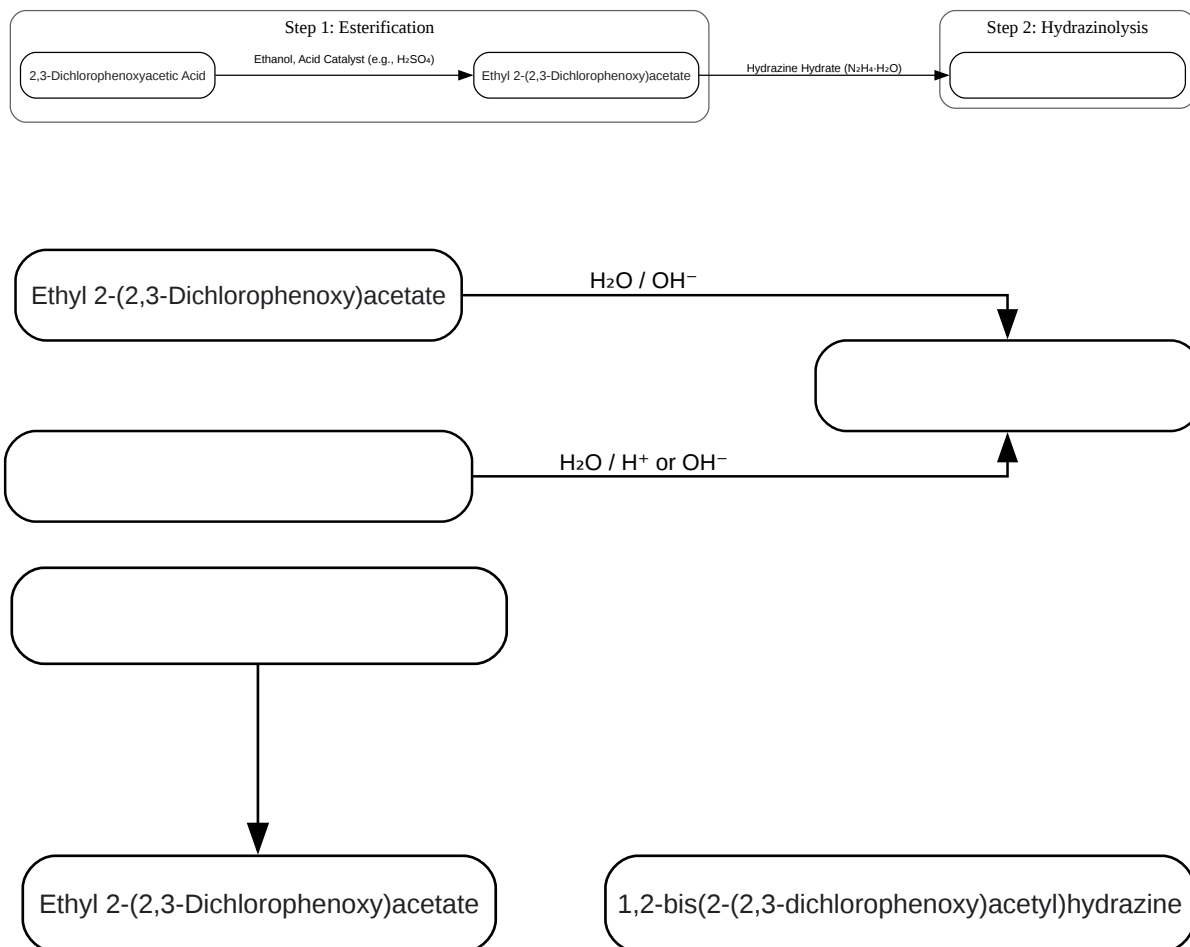
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Technical Support Center: Synthesis of 2-(2,3-Dichlorophenoxy)acetohydrazide

Welcome to the technical support center for the synthesis of **2-(2,3-Dichlorophenoxy)acetohydrazide**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges and side reactions encountered during this synthesis. By understanding the underlying chemical principles, you can optimize your reaction conditions, improve yield and purity, and troubleshoot effectively.

Synthesis Overview: The Core Reaction

The standard synthesis of **2-(2,3-Dichlorophenoxy)acetohydrazide** involves a two-step process. The first step is the esterification of 2,3-Dichlorophenoxyacetic acid to its corresponding ethyl or methyl ester. The second, and key, step is the hydrazinolysis of this ester with hydrazine hydrate to yield the desired acetohydrazide.



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